

Zonisamide vs. Levodopa Dose Increase: Efficacy and Safety Data

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Zonisamide

CAS No.: 68291-97-4

Cat. No.: S566431

[Get Quote](#)

The following data comes from the **DUEL study**, a multicenter, randomized, controlled trial. In this study, patients with DLB and residual parkinsonism who were already on a stable dose of levodopa (≤ 300 mg/day) were assigned to one of two groups: add **zonisamide** 25 mg/day to their current regimen, or increase their levodopa dose by 100 mg/day [1].

Comparison Factor	Zonisamide Add-on Group	Levodopa Increase Group
Primary Endpoint	Change in MDS-UPDRS Part III (motor examination) total score at 24 weeks [1]	
- At 16 weeks	-6.3 points [1]	-0.8 points [1]
- At 24 weeks	-4.4 points [1]	+2.0 points [1]
Key Finding	Adjunct zonisamide showed a moderate improvement in motor symptoms [1].	Levodopa increase did not show sufficient efficacy as assumed in the study design [1].
Safety Profile	No notable difference in the incidence of adverse events compared to the levodopa increase group [1].	No notable difference in the incidence of adverse events compared to the zonisamide add-on group [1].

Detailed Experimental Protocol: The DUEL Study

For research professionals, understanding the methodology is critical for evaluating the data. Here is a detailed breakdown of the trial design from the search results [1].

- **Study Design:** Multicenter, randomized, controlled, open-label, parallel-group, interventional, non-inferiority trial.
- **Objective:** To determine if adding **zonisamide** 25 mg/day is non-inferior to increasing levodopa by 100 mg/day for treating parkinsonism in DLB when levodopa efficacy is insufficient.
- **Participants:** Patients aged 50-90 with a diagnosis of probable DLB, parkinsonism, and an MDS-UPDRS Part III score ≥ 20 , who were on a constant dose of levodopa (≤ 300 mg/day).
- **Intervention:** After a 4-week observation period on a stable levodopa dose, patients were randomized 1:1 to the **zonisamide add-on group** (25 mg once daily) or the **levodopa increase group** (dose increased by 100 mg/day). The baseline levodopa dose was maintained in both groups during the 24-week evaluation period.
- **Primary Endpoint:** Change from baseline in the MDS-UPDRS Part III total score at 16 and 24 weeks.
- **Key Limitations:** The study was **open-label** (not blinded), and the levodopa increase group did not show the expected level of efficacy, which complicated the final interpretation regarding non-inferiority [1].

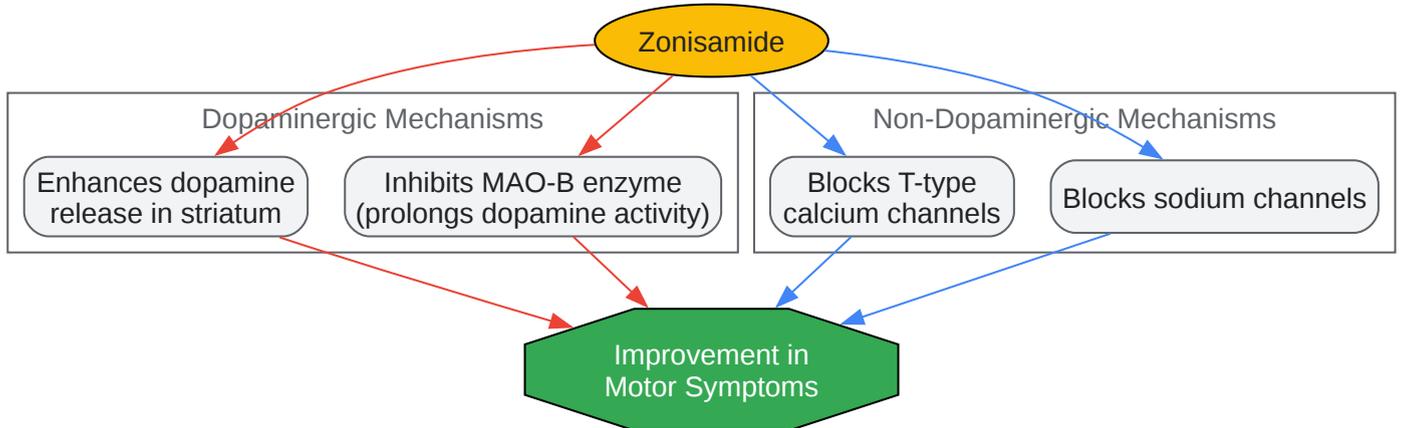
Mechanisms of Action

The differing efficacy observed in the study can be understood by the distinct pharmacological profiles of each drug.

- **Levodopa:** A dopamine precursor, it is the primary medication used to increase dopamine levels in the brain to manage Parkinson's disease symptoms [2].
- **Zonisamide:** An anticonvulsant with multiple proposed mechanisms for its antiparkinsonian effects. It has both **dopaminergic** and **non-dopaminergic** actions, including [1] [3]:
 - Facilitation of dopamine synthesis and release.
 - Inhibition of monoamine oxidase B (MAO-B) activity.
 - Blockade of T-type calcium channels.

The diagram below illustrates these pathways.

Proposed Mechanisms of Action for Zonisamide in Parkinsonism



[Click to download full resolution via product page](#)

Research Context and Further Evidence

It is important to note that most robust clinical evidence for **zonisamide** in parkinsonism comes from studies on **Dementia with Lewy Bodies (DLB)** and **Parkinson's disease** in Japanese populations, where the drug is approved for this use [1] [4] [3].

- **Evidence in Parkinson's Disease:** A 2024 randomized controlled trial from Egypt also demonstrated that adding **zonisamide** 25 mg to levodopa in patients with advanced Parkinson's disease significantly improved motor scores (MDS-UPDRS Part III) compared to a placebo, without exacerbating dyskinesia [5].
- **Comparative Efficacy as an Add-On Therapy:** A 2023 network meta-analysis compared different classes of drugs used as adjuvants to levodopa. It found that several monoamine oxidase B inhibitors (MAO-BIs), including **zonisamide**, were similarly effective in improving motor scores (UPDRS Part III) compared to levodopa monotherapy [6].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. of Adjunctive Therapy with Efficacy Increased... Zonisamide Versus [pmc.ncbi.nlm.nih.gov]
2. Comparing Parkinson's Disease Medications Categorised ... [pmc.ncbi.nlm.nih.gov]
3. A Review of the Use of Zonisamide in Parkinson's Disease [pmc.ncbi.nlm.nih.gov]
4. Can Anticonvulsant Improve Motor Symptoms for DLB Parkinsonism ? [medscape.org]
5. Role of zonisamide in advanced Parkinson's disease [link.springer.com]
6. Comparative efficacy and safety of monoamine oxidase ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Zonisamide vs. Levodopa Dose Increase: Efficacy and Safety Data]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b566431#zonisamide-efficacy-comparison-levodopa-parkinson-s-disease>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com